

Synthesis and Production of Polonium-209: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and production of **Polonium-209** (209Po), a long-lived radioisotope of polonium with significant applications in scientific research. Due to its scarcity, 209Po must be produced artificially, primarily through charged-particle bombardment of Bismuth-209 in a cyclotron. This document details the primary production routes, experimental protocols for separation and purification, and key quantitative data to support research and production efforts.

Production Methods

The principal method for producing **Polonium-209** is through the irradiation of a stable Bismuth-209 (²⁰⁹Bi) target in a particle accelerator, typically a cyclotron. This process induces nuclear reactions that transmute the bismuth atoms into polonium isotopes. The two most common and effective reactions for ²⁰⁹Po production are proton- and deuteron-induced reactions.

Cyclotron Production via Proton Bombardment

The bombardment of Bismuth-209 with protons is a well-established method for producing **Polonium-209**. The primary nuclear reaction is:

²⁰⁹Bi(p,n)²⁰⁹Po



This reaction involves a proton (p) striking a Bismuth-209 nucleus, which then emits a neutron (n) to become **Polonium-209**. Optimization of the proton beam energy is critical to maximize the yield of ²⁰⁹Po while minimizing the production of other polonium isotopes, such as the shorter-lived Polonium-208 (²⁰⁸Po) and Polonium-210 (²¹⁰Po), which can be formed through (p,2n) and other reactions, respectively.

Cyclotron Production via Deuteron Bombardment

Another effective production route is the bombardment of Bismuth-209 with deuterons (d). This method can produce a cocktail of polonium isotopes, including ²⁰⁹Po, through the following reaction:

²⁰⁹Bi(d,2n)²⁰⁹Po

In this process, a deuteron strikes the bismuth nucleus, leading to the emission of two neutrons. As with proton bombardment, careful control of the deuteron beam energy is necessary to optimize the production of the desired ²⁰⁹Po isotope.[1]

Neutron Irradiation (Indirect Method)

While the primary product of neutron irradiation of Bismuth-209 in a nuclear reactor is Polonium-210, small quantities of **Polonium-209** can be found in aged samples.[2] This occurs as the much shorter-lived ²¹⁰Po (half-life of 138.4 days) decays, leaving behind the longer-lived ²⁰⁹Po.[2] This is not a direct synthesis method for producing significant quantities of ²⁰⁹Po but is a notable source in certain contexts.

Quantitative Data

The efficiency of **Polonium-209** production is determined by the nuclear reaction cross-section, which is dependent on the energy of the bombarding particles. The following tables summarize key decay properties and experimental cross-section data for the primary production reactions.

Table 1: Decay Properties of Relevant Isotopes



Isotope	Half-Life	Primary Decay Mode	Daughter Isotope
Polonium-209 (²⁰⁹ Po)	124 years	α (99.5%)	Lead-205 (²⁰⁵ Pb)
β+ (0.5%)	Bismuth-209 (²⁰⁹ Bi)		
Polonium-208 (²⁰⁸ Po)	2.898 years	α	Lead-204 (²⁰⁴ Pb)
Polonium-210 (²¹⁰ Po)	138.4 days	α	Lead-206 (²⁰⁶ Pb)
Bismuth-209 (²⁰⁹ Bi)	Stable	-	-

Note: Half-life and decay data are compiled from various sources.

Table 2: Experimental Cross-Sections for the ²⁰⁹Bi(p,n)²⁰⁹Po Reaction

Proton Energy (MeV)	Cross-Section (mb)
10	~250
15	~600
20	~300
25	~150
30	~75
40	~25

Note: Data are estimated from published graphical representations of experimental data. The peak cross-section occurs around 15 MeV.

Table 3: Experimental Cross-Sections for the ²⁰⁹Bi(d,2n)²⁰⁹Po Reaction



Deuteron Energy (MeV)	Cross-Section (mb)
10	~100
15	~700
20	~400
25	~150
30	~50

Note: Data are estimated from published graphical representations of experimental data. The peak cross-section occurs around 15 MeV.

Experimental Protocols

Following irradiation, the microscopic quantities of **Polonium-209** produced must be chemically separated from the bulk bismuth target material and any other isotopic impurities. Several methods have been developed for this purpose, including thermochromatography, ion exchange chromatography, and solvent extraction.

Protocol 1: Thermochromatographic Separation

This method leverages the difference in volatility between polonium and bismuth to achieve separation at high temperatures.

Methodology:

- Target Preparation: A metallic bismuth target (e.g., 80 mg/cm² thick) is prepared and irradiated with a proton beam (e.g., 40 MeV, 1 μA).
- Cooling Period: The activated target is allowed to cool for approximately 6 days to permit the decay of short-lived radioisotopes.
- Thermochromatography:
 - The irradiated target is placed in a quartz tube under reduced pressure.



- The section of the tube containing the target is heated to the optimal separation temperature of 1325 K (1052 °C). At this temperature, polonium is volatile while the vaporization of bismuth is relatively low.
- The volatile polonium isotopes migrate along the temperature gradient and deposit on the cooler parts of the tube.
- This process is maintained for approximately 20 minutes to ensure high recovery yields (>97%).
- Polonium Recovery:
 - The apparatus is cooled, and the polonium deposited on the cold parts of the tube is washed out with concentrated nitric acid (~10 M).
- Further Purification (Optional):
 - For higher purity, the recovered polonium can be further purified by electrodeposition.
 - The nitric acid solution is converted to a 0.5 M HCl solution.
 - Polonium is electrodeposited onto a silver foil at 363 K (90 °C).

Protocol 2: Ion Exchange Chromatography

This technique separates polonium from bismuth based on their differential affinities for an ion exchange resin in specific acid media.

Methodology:

- Target Dissolution: The irradiated bismuth target is completely dissolved in concentrated hydrochloric acid.
- Column Preparation: An anion exchange resin column (e.g., AG 50Wx8 or Amberlite XE 98)
 is prepared and conditioned with 8 M HCI.[3][4]
- Loading: The dissolved target solution, adjusted to 8 M HCl, is loaded onto the column. Polonium forms an anionic chloride complex (PoCl₆²⁻) which is strongly adsorbed by the



resin, while bismuth may also be retained.

- Bismuth Elution: The column is washed with 8 M HCl to elute the bulk of the bismuth.
- Polonium Elution: The purified polonium is then eluted from the resin using concentrated nitric acid (~8 M).[4]
- Analysis: The eluted polonium solution is analyzed for radionuclidic purity using alpha and gamma spectroscopy. This method can achieve a chemical yield of about 80%.[4]

Protocol 3: Solvent Extraction

Liquid-liquid solvent extraction is another effective method for separating polonium from a dissolved bismuth target.

Methodology:

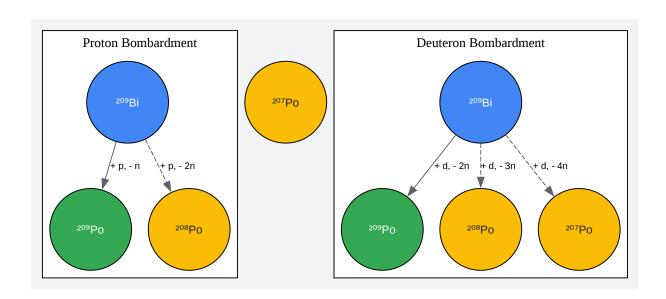
- Target Dissolution: The irradiated bismuth target is dissolved in an acidic aqueous solution, typically hydrochloric acid.
- Phase Preparation: An organic phase is prepared consisting of an extractant such as tributyl
 phosphate (TBP) diluted in a non-polar solvent like para-xylene.[1]
- Extraction: The acidic aqueous solution containing the dissolved target is brought into contact with the organic phase and vigorously mixed. Polonium is preferentially extracted into the organic phase.
- Phase Separation: The aqueous and organic phases are allowed to separate. The aqueous phase, containing the bulk of the bismuth, is removed.
- Washing: The organic phase is washed with fresh aqueous hydrochloric acid to remove any remaining traces of bismuth.
- Back-Extraction (Stripping): The purified polonium is stripped from the organic phase back into an aqueous phase by mixing with a solution of nitric acid (e.g., 9 M).[1] This step yields a purified aqueous solution of **Polonium-209**.

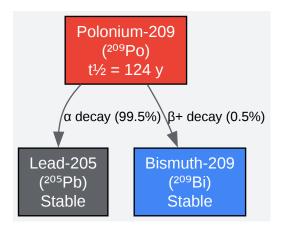
Visualizations



The following diagrams illustrate the key processes involved in the production and decay of **Polonium-209**.







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